

# 5-Methoxy-2-nitroaniline CAS number and physical data

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## Compound of Interest

Compound Name: 5-Methoxy-2-nitroaniline

Cat. No.: B042563

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## In-Depth Technical Guide: 5-Methoxy-2-nitroaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **5-Methoxy-2-nitroaniline**, its synthesis, and available safety information. This document is intended to serve as a foundational resource for professionals engaged in research and development activities involving this compound.

## Core Chemical Information

CAS Number: 16133-49-6[\[1\]](#)

Molecular Formula: C<sub>7</sub>H<sub>8</sub>N<sub>2</sub>O<sub>3</sub>[\[2\]](#)

Molecular Weight: 168.15 g/mol [\[1\]](#)

IUPAC Name: 5-methoxy-2-nitroaniline[\[2\]](#)

Synonyms: 2-Nitro-5-methoxyaniline, 3-Amino-4-nitroanisole[\[3\]](#)

## Physical and Chemical Properties

A summary of the key physical and chemical data for **5-Methoxy-2-nitroaniline** is presented in the table below. The data has been compiled from various sources, and it is important to note that some physical properties, such as boiling point and a comprehensive solubility profile, are not well-documented in publicly available literature.

Property	Value	Source(s)
CAS Number	16133-49-6	<a href="#">[1]</a>
Molecular Formula	C <sub>7</sub> H <sub>8</sub> N <sub>2</sub> O <sub>3</sub>	<a href="#">[2]</a>
Molecular Weight	168.15 g/mol	<a href="#">[1]</a>
Appearance	Brown crystals or powder	N/A
Melting Point	128-132 °C	<a href="#">[1]</a>
Boiling Point	Data not available	
Solubility	Data not available	
InChI Key	QEHVRGACCVLLNN- UHFFFAOYSA-N	<a href="#">[1]</a>
SMILES	COC1=CC=C(C(N)=C1)-- INVALID-LINK--=O	<a href="#">[1]</a>

## Experimental Protocols

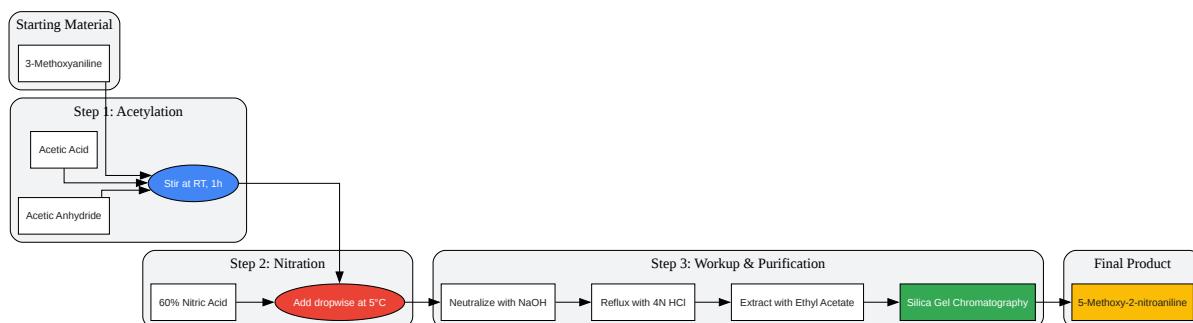
### Synthesis of 5-Methoxy-2-nitroaniline

A common laboratory-scale synthesis of **5-Methoxy-2-nitroaniline** involves the nitration of 3-methoxyaniline followed by hydrolysis.[\[4\]](#)

**Step 1: Acetylation of 3-methoxyaniline** A solution of 3-methoxyaniline (2.21 g) in acetic acid (3 ml) and acetic anhydride (10 ml) is stirred at room temperature for 1 hour.[\[4\]](#)

**Step 2: Nitration** The solution from Step 1 is cooled to 5°C, and 60% nitric acid (1 ml) is added dropwise with stirring. After the initial exothermic reaction, the solution is allowed to cool to room temperature.[\[4\]](#)

Step 3: Hydrolysis and Purification The reaction mixture is poured into ice-water (100 ml) and neutralized with sodium hydroxide. The resulting crystals are collected and refluxed with 4N hydrochloric acid (45 ml) for 2 hours. The mixture is then basified with sodium hydroxide and extracted with ethyl acetate. The organic layer is washed, dried, and the solvent is evaporated. The final product is purified by silica gel chromatography.[4]



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Caption: Synthesis workflow for **5-Methoxy-2-nitroaniline**.

## Biological Activity and Signaling Pathways

Extensive literature searches did not yield specific information regarding the biological activity, metabolic pathways, or involvement in signaling pathways of **5-Methoxy-2-nitroaniline**. The biological effects of this particular isomer of methoxy-nitroaniline have not been significantly studied or reported.

Research on other isomers, such as 2-methoxy-5-nitroaniline, has indicated its use as an intermediate in the synthesis of dyes and pigments, with some toxicological data available for these related compounds.<sup>[5][6][7]</sup> However, it is crucial to note that data for isomers should not be extrapolated to **5-Methoxy-2-nitroaniline** due to potential differences in their biological and toxicological profiles.

Given the lack of available data, a diagram illustrating a signaling pathway or logical relationship involving the biological activity of **5-Methoxy-2-nitroaniline** cannot be provided at this time.

## Safety Information

**5-Methoxy-2-nitroaniline** is classified as a skin sensitizer. Standard laboratory safety precautions, including the use of personal protective equipment such as gloves and safety glasses, should be observed when handling this chemical. For detailed safety information, please refer to the Material Safety Data Sheet (MSDS) provided by the supplier.

## Conclusion

This technical guide provides the available chemical and physical data for **5-Methoxy-2-nitroaniline**, along with a detailed synthesis protocol. A significant gap in the scientific literature exists concerning the biological activity and metabolic fate of this compound. Further research is required to elucidate its toxicological profile and potential roles in biological systems. This information is critical for a comprehensive understanding and safe handling of **5-Methoxy-2-nitroaniline** in research and development settings.

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## References

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- 2. 5-Methoxy-2-nitroaniline | C7H8N2O3 | CID 85300 - PubChem [pubchem.ncbi.nlm.nih.gov]

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- 4. [prepchem.com](#) [[prepchem.com](#)]
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- To cite this document: BenchChem. [5-Methoxy-2-nitroaniline CAS number and physical data]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b042563#5-methoxy-2-nitroaniline-cas-number-and-physical-data>]

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